

2D-LC-MS/MS method for aldosterone using Aldosterone-d4 internal standard

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Compound of Interest

Compound Name: Aldosterone-d4

Cat. No.: B12400601

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Application Note:

High-Sensitivity Quantification of Aldosterone in Human Plasma by Two-Dimensional Liquid Chromatography-Tandem Mass Spectrometry (2D-LC-MS/MS) using an Aldosterone-d4 Internal Standard

Audience: Researchers, scientists, and drug development professionals.

Introduction

Aldosterone is a steroid hormone crucial for regulating blood pressure and electrolyte balance. [1][2] Accurate and precise measurement of its circulating levels is vital for the diagnosis and management of conditions like primary aldosteronism, a common cause of secondary hypertension. [3] Traditional immunoassays for aldosterone can suffer from a lack of specificity due to cross-reactivity with structurally similar steroids, leading to variable and potentially inaccurate results, especially at low concentrations. [1][2]

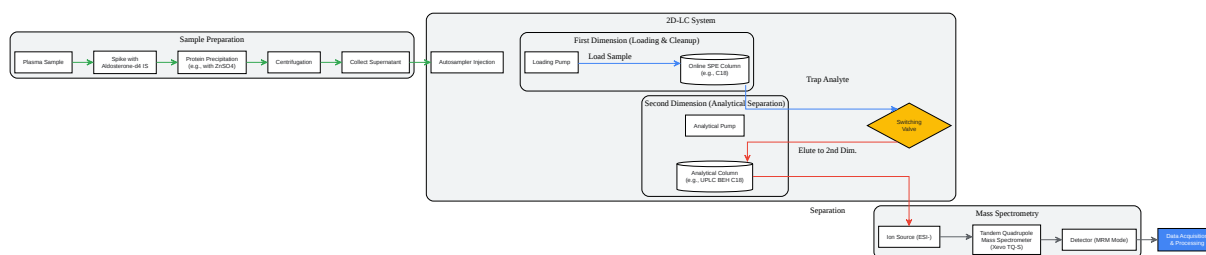
Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for steroid hormone analysis, offering superior specificity and sensitivity. However, the low physiological concentrations of aldosterone and the complexity of plasma matrices present

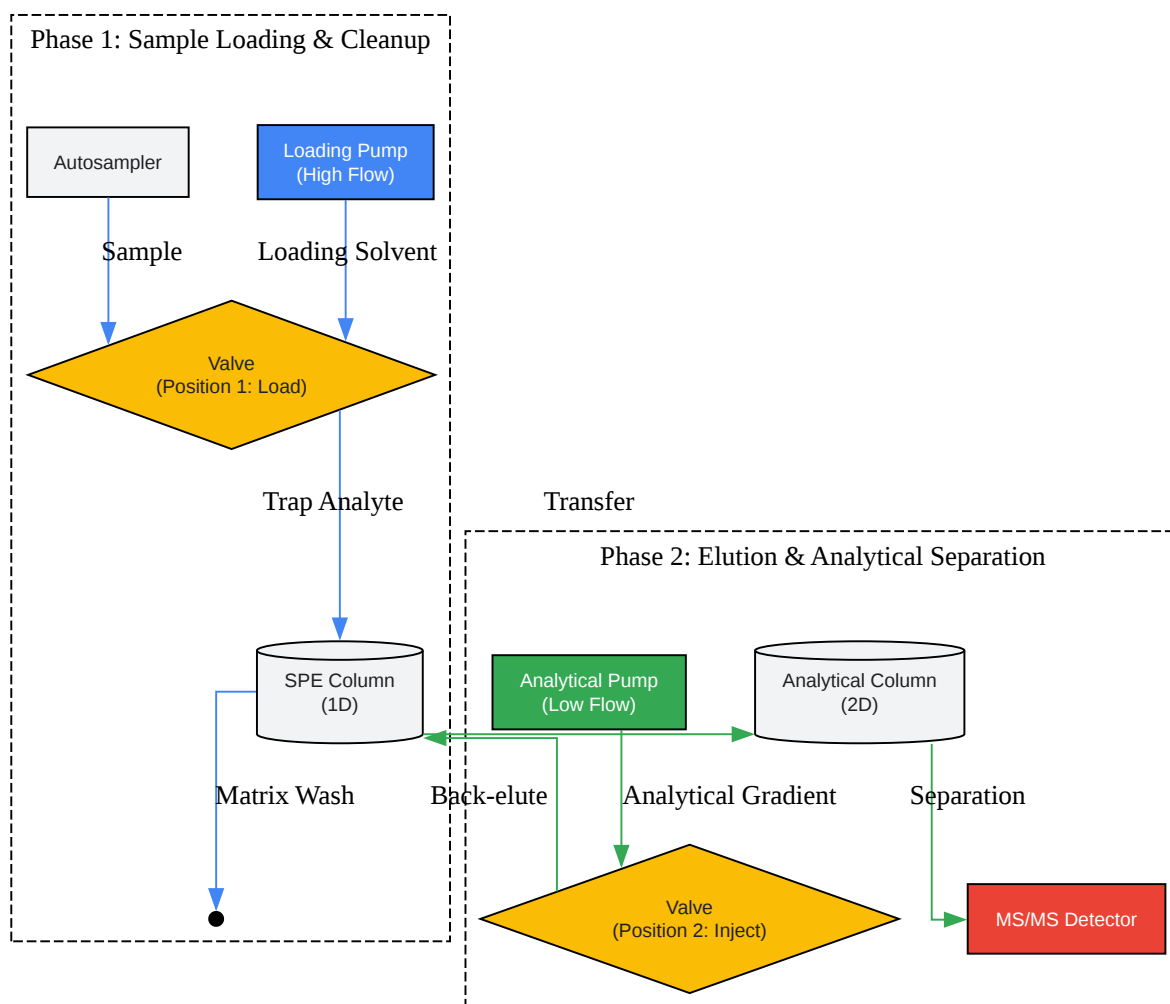
analytical challenges, often requiring extensive sample preparation to minimize matrix effects and ensure accurate quantification.

This application note describes a robust and highly sensitive two-dimensional liquid chromatography-tandem mass spectrometry (2D-LC-MS/MS) method for the quantification of aldosterone in human plasma. The method incorporates an online solid-phase extraction (SPE) step for automated sample clean-up and concentration, coupled with a stable isotope-labeled internal standard (**Aldosterone-d4**) to ensure high accuracy and precision.

Methodology

The 2D-LC-MS/MS workflow provides an efficient and automated platform for aldosterone analysis. The first dimension of the system focuses on sample trapping and purification, while the second dimension provides high-resolution chromatographic separation prior to mass spectrometric detection.





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